

Proper Disposal of Potassium Aminobenzoate: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Potassium aminobenzoate*

Cat. No.: *B075797*

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This document provides essential safety and logistical information for the proper disposal of **potassium aminobenzoate**, ensuring compliance with safety regulations and promoting a safe laboratory environment. The following procedures are designed for researchers, scientists, and drug development professionals to manage and dispose of this chemical waste effectively.

Hazard Identification and Waste Profile

Potassium aminobenzoate is a chemical compound that requires careful handling and disposal due to its potential hazards. It is classified as a skin and eye irritant.[\[1\]](#)[\[2\]](#) In case of a spill, the material should be placed in a suitable waste disposal container using appropriate tools.[\[3\]](#) Like many organic solids, it may be combustible at high temperatures and can emit toxic fumes of nitrogen oxides, ammonia, and potassium oxides when heated to decomposition.[\[3\]](#) Therefore, it is crucial to handle this substance in accordance with established safety protocols to minimize exposure and environmental contamination.

Quantitative Data Summary

The following table summarizes key quantitative and identifying information for **potassium aminobenzoate**.

Property	Value	Source(s)
CAS Number	138-84-1	[1] [3] [4]
Molecular Formula	C ₇ H ₆ KNO ₂	[3] [5]
Molecular Weight	175.23 g/mol	[1] [5]
Physical State	Solid	[2] [5]
Solubility	Easily soluble in cold and hot water	[3]
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation H412: Harmful to aquatic life with long lasting effects	[5] [5] [6]

Step-by-Step Disposal Protocol

The proper disposal of **potassium aminobenzoate** waste must adhere to institutional guidelines and local, state, and federal regulations, such as the Resource Conservation and Recovery Act (RCRA) in the United States.[\[7\]](#)[\[8\]](#)[\[9\]](#)[\[10\]](#) The following protocol provides a step-by-step approach for its disposal.

Step 1: Waste Identification and Segregation

- Identify Waste: Any unused, expired, or contaminated **potassium aminobenzoate**, including spill cleanup materials, must be treated as chemical waste.[\[11\]](#)
- Segregate Waste: Do not mix **potassium aminobenzoate** waste with other waste streams unless explicitly permitted by your institution's Environmental Health and Safety (EHS) department.[\[12\]](#) Keep solid and liquid waste separate.[\[12\]](#) Store it away from incompatible materials such as strong oxidizing agents.[\[3\]](#)

Step 2: Personal Protective Equipment (PPE)

- Before handling **potassium aminobenzoate** waste, ensure you are wearing appropriate PPE.
- Required PPE:
 - Safety glasses or goggles.
 - Chemical-resistant gloves.
 - A lab coat or other protective clothing.[\[1\]](#)
 - In case of dust generation, respiratory protection may be necessary.[\[6\]](#)

Step 3: Container Selection and Labeling

- Container Selection: Use a container that is chemically compatible with **potassium aminobenzoate** and is in good condition, with no leaks or damage.[\[7\]](#)[\[11\]](#) The original container is often the best choice for storing the waste.[\[11\]](#) The container must have a secure, leak-proof closure.[\[7\]](#)
- Labeling:
 - Label the waste container clearly as soon as waste accumulation begins.[\[11\]](#)
 - The label should include:
 - The words "Hazardous Waste."
 - The full chemical name: "**Potassium Aminobenzoate**."
 - The CAS number: "138-84-1."
 - An indication of the hazards (e.g., "Irritant").
 - The accumulation start date.
 - Use your institution's specific hazardous waste tags if provided.[\[11\]](#)

Step 4: Waste Storage

- Satellite Accumulation Area (SAA): Store the sealed and labeled waste container in a designated SAA within the laboratory.[13][14] This area must be at or near the point of generation and under the control of the laboratory personnel.

- Storage Conditions:

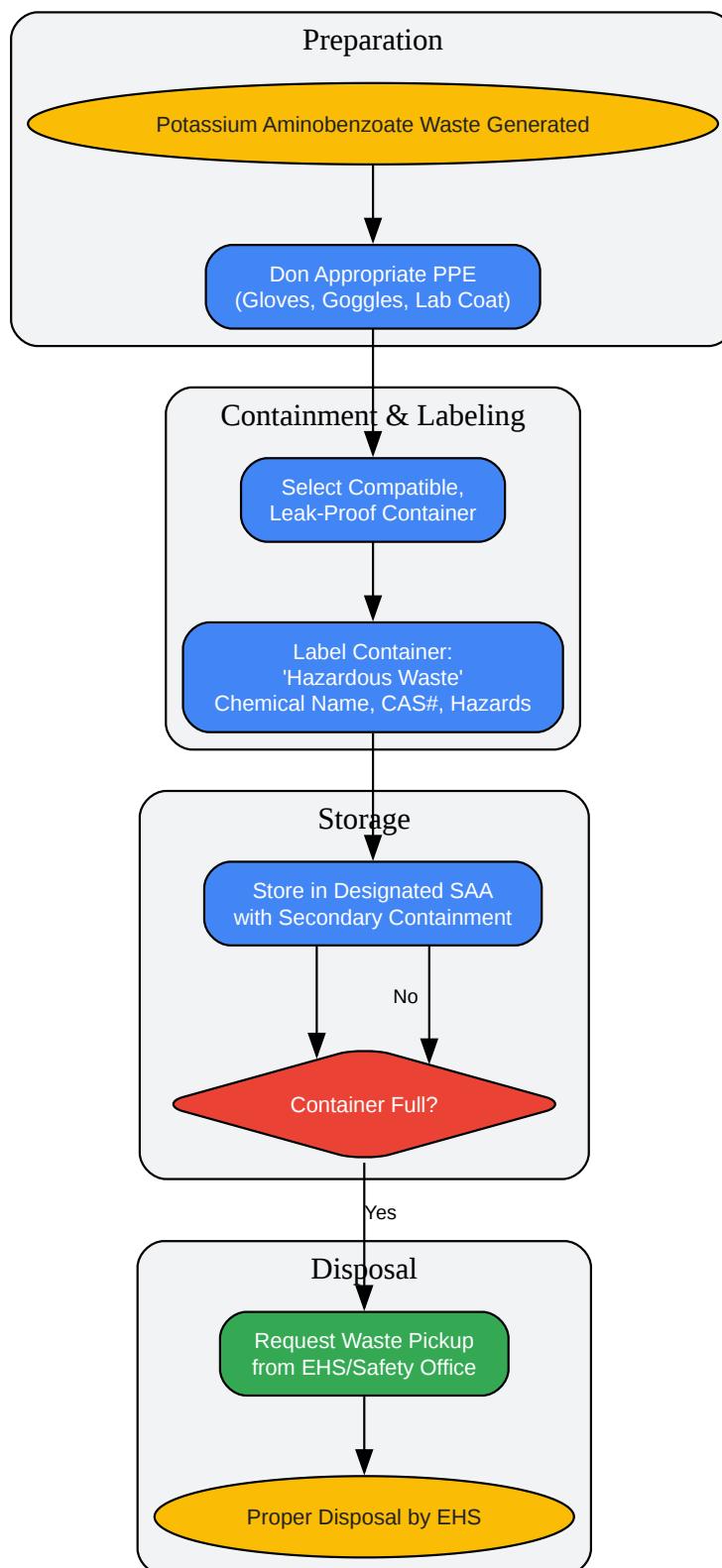
- Keep the waste container tightly closed except when adding waste.[11][14]
 - Store in a cool, well-ventilated area.[3]
 - Ensure secondary containment, such as a spill tray, is used to prevent the spread of material in case of a leak.[11][12]

Step 5: Arranging for Disposal

- Contact EHS: Once the waste container is full or you no longer need to accumulate this waste, contact your institution's EHS or equivalent department to arrange for a pickup.[14]
- Do Not Dispose in Regular Trash or Sewer: Never dispose of **potassium aminobenzoate** in the regular trash or down the drain.[7] Sewer disposal is generally prohibited for hazardous chemicals.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **potassium aminobenzoate**.

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